

TCO-PEG3-acid solubility and stability

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Compound Focus: Tco peg3 CH2CO2H

Cat. No.: S8397988

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Solubility and Storage Data

Property	Value / Condition	Notes / Context
Molecular Weight	373.44 g/mol [1] [2]	
Formula	C ₁₈ H ₃₁ NO ₇ [1] [3] [4]	
CAS No.	2141981-86-2 [1] [3] [2]	
Appearance	Colorless to light yellow viscous liquid [1] [2]	
Solubility in DMSO	250 mg/mL (669.45 mM) [1]	Hygroscopic DMSO impacts solubility; use newly opened containers [1].
Other Soluble Solvents	DCM, DMF [2]	
Predicted Density	~1.15 g/cm ³ [3] [2]	
Storage (Pure Form)	-20°C for 3 years; 4°C for 2 years [1]	
Storage (In Solvent)	-80°C for 6 months; -20°C for 1 month [1]	

Stability and Experimental Protocols

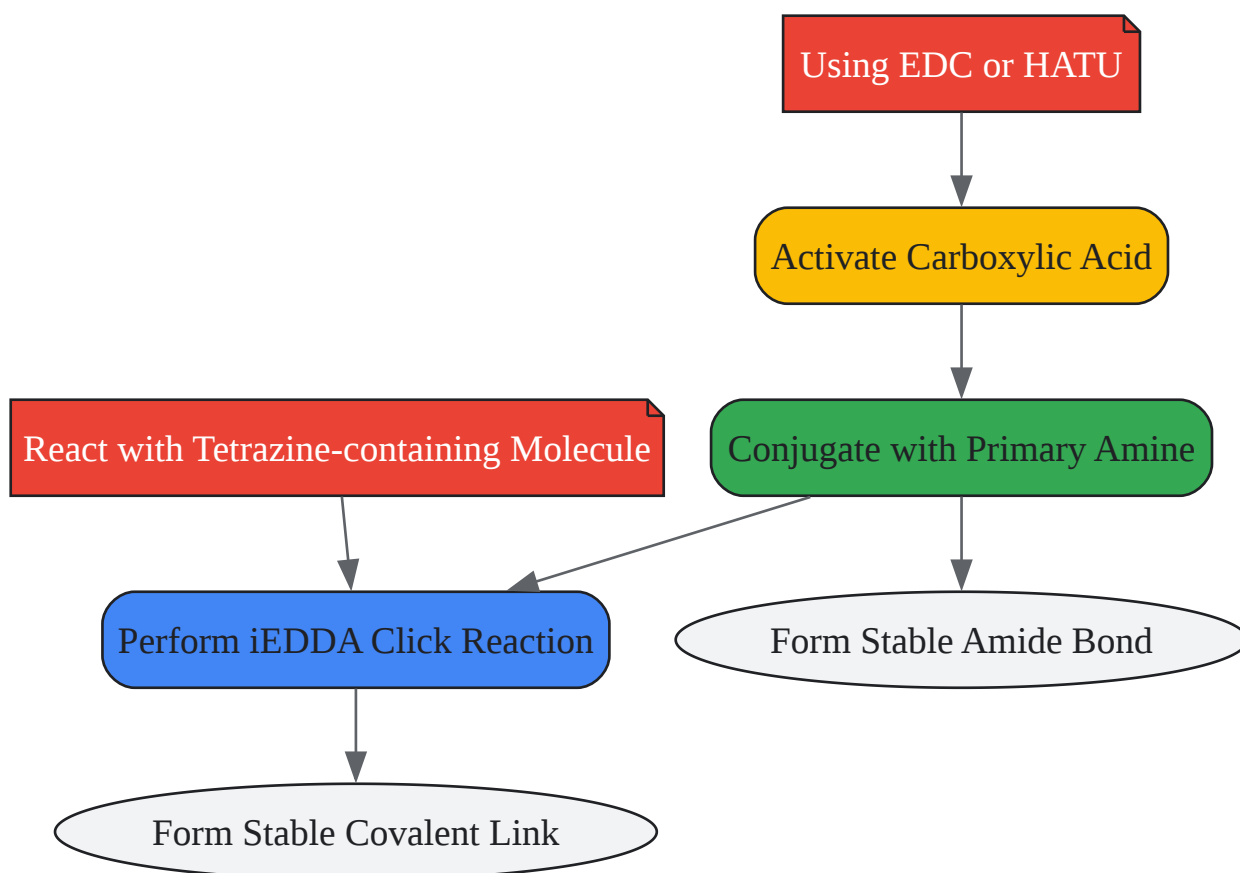
The stability of click chemistry handles like TCO is crucial for experimental success, especially when they are exposed to various conditions before the desired conjugation reaction [5].

Stability Factor	Assessment / Protocol
General Handle Stability	A comparative study ranked TCO as having medium to low stability compared to other click handles. It is less stable than norbornene or terminal alkynes but more stable than certain tetrazines [5].
Long-Term Stability	Handles with high reactivity, such as TCO and certain tetrazines, can show substantial instability over a 4-week period. It is recommended to prepare these reagents immediately before use [5].
Stability in Protein Environment	The stability of click handles when conjugated to a model protein has been evaluated and generally correlates with their stability as small molecules [5].

Recommended Protocol: Conjugation to Amine-Containing Molecules

This is a common application for TCO-PEG3-acid, leveraging its terminal carboxylic acid group [1] [4] [2].

- **Reaction Principle:** The terminal carboxylic acid of TCO-PEG3-acid reacts with primary amine groups in the presence of activators to form a stable amide bond [1] [4] [2].
- **Activation:** Common activators include **EDC** (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide) or **HATU** [4] [2].
- **Workflow:** The following diagram outlines the core experimental workflow for using TCO-PEG3-acid.



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Experimental workflow for TCO-PEG3-acid conjugation and click chemistry.

Key Considerations for Researchers

- **Stability-Reactivity Balance:** The TCO group is designed for fast inverse-electron demand Diels-Alder (iEDDA) reactions with tetrazines, which is one of the fastest bioorthogonal reactions available [5] [2]. However, this high reactivity often correlates with decreased stability. You must balance the need for fast kinetics against the compound's stability under your specific experimental conditions [5].
- **Handling and Storage:** Always adhere to the recommended storage conditions. For short-term use in solvent, storing the solution at -20°C for a month is acceptable, but for long-term storage (up to 6 months), -80°C is necessary to maintain stability [1].
- **Solvent Preparation:** When preparing stock solutions in DMSO, be aware that the hygroscopic nature of DMSO can affect the concentration and stability of your solution. Always use freshly opened DMSO for the most reliable results [1].

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References

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